

Protocols for handling and storage of 2,2,4-trimethylcyclopentanone

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Compound of Interest

Compound Name: 2,2,4-Trimethylcyclopentanone

Cat. No.: B1295220

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Application Notes and Protocols for 2,2,4-Trimethylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling and storage of **2,2,4-trimethylcyclopentanone**, a flammable liquid requiring careful management in a laboratory setting. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

A summary of the key quantitative data for **2,2,4-trimethylcyclopentanone** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[1][2]
Molecular Weight	126.20 g/mol	[1]
CAS Number	28056-54-4	[1][2]
Appearance	Colorless to Yellow Liquid	[3]
Boiling Point	66°C	[3]
Flash Point	38°C	[4]
Purity	>95.0% (GC)	[2]
Solubility	Insoluble in water; Soluble in benzene	[5]

Hazard Identification and Safety Precautions

2,2,4-Trimethylcyclopentanone is classified as a flammable liquid and vapor.[1][2] It is essential to handle this chemical with the awareness of its potential hazards.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[1][2]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][6]
- P233: Keep container tightly closed.[2][6]
- P240: Ground/bond container and receiving equipment.[6]
- P241: Use explosion-proof electrical, ventilating, and lighting equipment.[6]
- P242: Use only non-sparking tools.[6]
- P243: Take precautionary measures against static discharge.

- P280: Wear protective gloves, eye protection, and face protection.[2][6]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2][6]
- P370+P378: In case of fire: Use dry chemical, foam, or carbon dioxide to extinguish.[2]
- P403+P235: Store in a well-ventilated place. Keep cool.[2][6]
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

Before handling **2,2,4-trimethylcyclopentanone**, all personnel must be equipped with the following PPE:

- Eye Protection: Safety glasses are mandatory. A face shield should be used if there is a risk of splashing.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[2]
- Respiratory Protection: A vapor respirator should be used if handling in a poorly ventilated area or if vapor generation is likely.[2]
- Skin and Body Protection: A lab coat or protective clothing is required. Protective boots may be necessary depending on the scale of handling.[2]

3.2. Handling Protocol

- Ventilation: Always handle **2,2,4-trimethylcyclopentanone** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, sparks, and hot surfaces. Use of explosion-proof equipment is recommended.[2]
- Electrostatic Charge: Take measures to prevent the buildup of electrostatic charge.[2]

- Dispensing: When transferring the liquid, use a closed system where possible.^[2] Ground and bond containers during transfer.
- Hygiene: Wash hands and face thoroughly after handling.^[2]
- Contact Avoidance: Avoid contact with skin, eyes, and clothing.^[2]

3.3. Storage Protocol

- Container: Keep the compound in a tightly closed container.^[2]
- Location: Store in a cool, dark, and well-ventilated place.^[2]
- Incompatible Materials: Store away from oxidizing agents.^[2]
- Temperature: Storage at room temperature is generally acceptable.^{[4][7]}

3.4. Spill and Emergency Procedures

- Spill Response:
 - Immediately remove all sources of ignition.^[2]
 - Ventilate the area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, dry material such as sand or vermiculite.^[2]
 - Collect the absorbed material into an airtight container for disposal.^[2]
 - For large spills, contain the spill by bunding.^[2]
- First Aid:
 - Inhalation: Move the victim to fresh air and keep them at rest. Seek medical attention if you feel unwell.^[2]

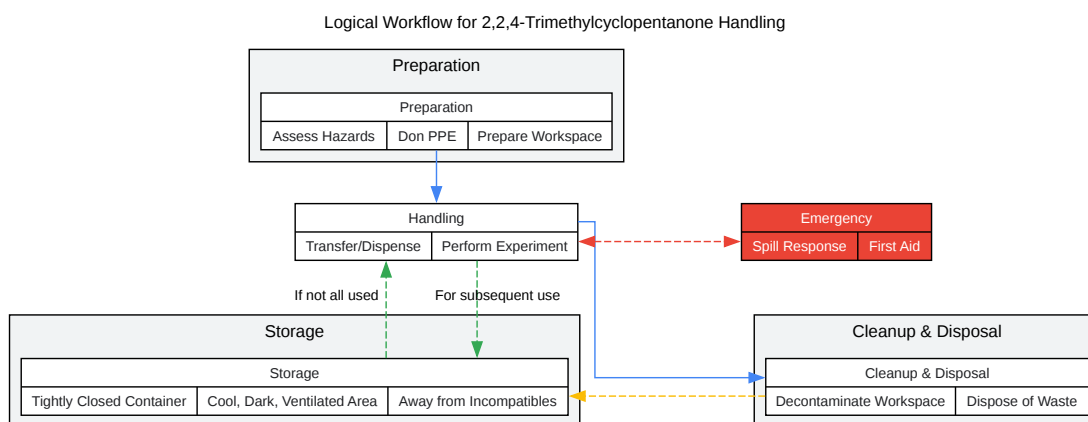
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water or shower.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[\[2\]](#)
- Ingestion: Rinse mouth. Seek medical attention if you feel unwell.[\[2\]](#)

3.5. Waste Disposal

Dispose of **2,2,4-trimethylcyclopentanone** and its containers in accordance with local, state, and federal regulations. This should be done through an approved waste disposal plant.

Visualized Workflow

The following diagram illustrates the key logical relationships in the handling and storage of **2,2,4-trimethylcyclopentanone**.



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Caption: Logical workflow for safe handling and storage.

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